

Pharmacological Profile of Anagliptin Hydrochloride in Preclinical Models: A Technical Overview

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Compound of Interest

Compound Name: *Anagliptin hydrochloride*

Cat. No.: *B12404211*

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Introduction

Anagliptin is a potent and selective dipeptidyl peptidase-4 (DPP-4) inhibitor developed for the management of type 2 diabetes mellitus.[1][2][3] By inhibiting the DPP-4 enzyme, Anagliptin prevents the degradation of incretin hormones, namely glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP).[1] This action enhances glucose-dependent insulin secretion and suppresses glucagon release, leading to improved glycemic control.[1] This technical guide provides a comprehensive overview of the preclinical pharmacological profile of Anagliptin, focusing on its mechanism of action, pharmacokinetic properties, and efficacy in various animal models.

Mechanism of Action

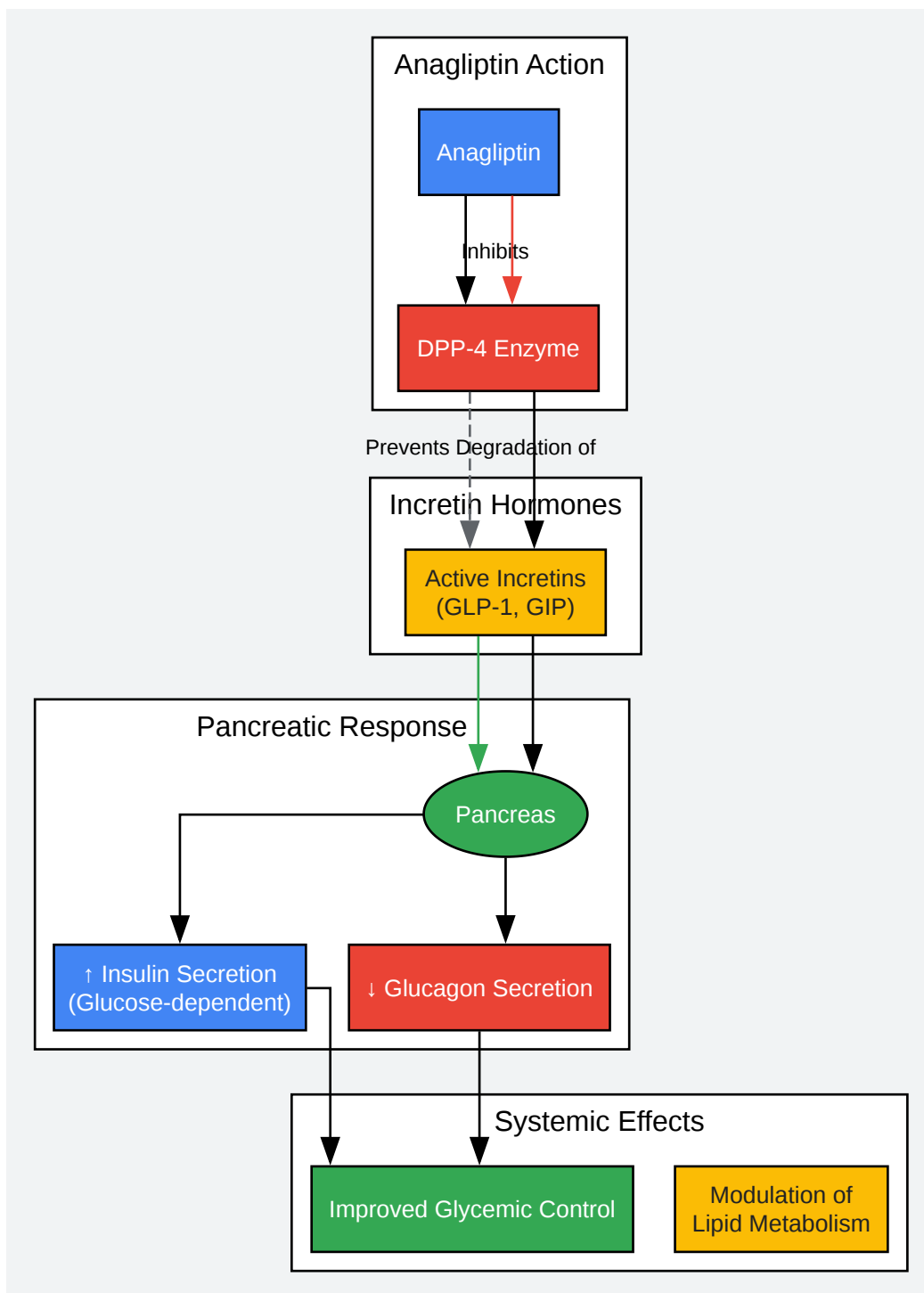
Anagliptin exerts its therapeutic effect by competitively and reversibly inhibiting the DPP-4 enzyme.[1][4] DPP-4 is a serine protease that rapidly inactivates incretin hormones, which are released from the gastrointestinal tract in response to food intake.[1][5] By inhibiting DPP-4, Anagliptin increases the half-life of active GLP-1 and GIP.[4][5] This prolongation of incretin activity leads to several downstream effects:

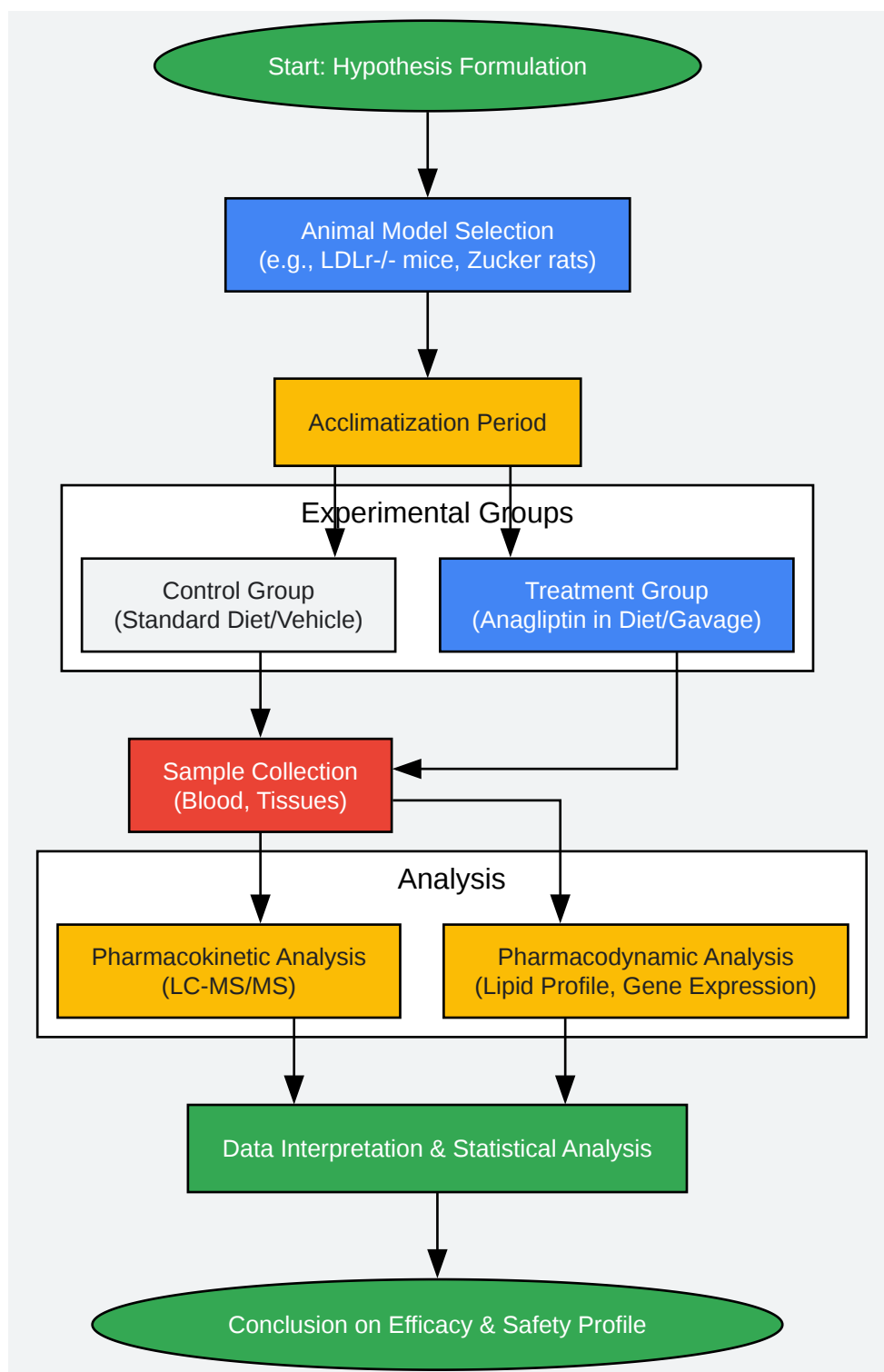
- **Stimulation of Insulin Secretion:** Increased GLP-1 and GIP levels stimulate the pancreatic β -cells to release insulin in a glucose-dependent manner.[4][5][6] This means insulin secretion

is enhanced primarily when blood glucose levels are elevated, reducing the risk of hypoglycemia.[5][6]

- **Suppression of Glucagon Secretion:** Elevated incretin levels also suppress the secretion of glucagon from pancreatic α -cells, which in turn reduces hepatic glucose production.[4][5]
- **Beyond Glycemic Control:** Preclinical studies suggest that Anagliptin may also have beneficial effects on lipid metabolism and vascular health.[2][7] For instance, in apo-E–deficient mice, Anagliptin has been shown to attenuate atherosclerosis.[2] Furthermore, treatment has been associated with improvements in serum lipid concentrations.[2][3]

The signaling cascade initiated by Anagliptin is illustrated in the diagram below.





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